

Application Notes and Protocols for Dysprosium-165 in Targeted Radionuclide Therapy

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Compound of Interest

Compound Name: *Dysprosium-165*

CAS No.: *13967-64-1*

Cat. No.: *B1208800*

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Introduction

Dysprosium-165 (Dy-165) is a short-lived, high-energy beta-emitting radionuclide with physical properties that make it a compelling candidate for targeted radionuclide therapy. Its primary application to date has been in the localized treatment of rheumatoid arthritis through a procedure known as radiation synovectomy. This document provides detailed application notes and protocols for the use of **Dysprosium-165**, with a focus on its established role in radiation synovectomy.

Dysprosium-165 is particularly advantageous for localized therapies due to its short half-life, which minimizes radiation exposure to non-target tissues resulting from leakage from the administration site.[1][2][3][4] The high-energy beta emissions are effective for ablating diseased tissue within a limited range, making it ideal for treating inflamed synovium in joints.[4][5]

Radionuclide Properties and Production

Dy-165 is produced by neutron irradiation of Dysprosium-164.^{[6][7]} The key physical characteristics of **Dysprosium-165** are summarized in the table below.

Property	Value	Reference
Half-life	2.334 hours (139 minutes)	^{[1][8]}
Primary Emission	Beta (β-)	^[5]
Maximum Beta Energy	1.287 MeV	^[4]
Average Beta Energy	0.45 MeV	-
Maximum Tissue Penetration	5.7 mm	^[4]
Gamma Emissions	94.7 keV (3.65%)	^[3]
Production Method	Neutron irradiation of ¹⁶⁴ Dy	^{[6][7]}

Application in Radiation Synovectomy

Radiation synovectomy is a minimally invasive procedure that involves the intra-articular injection of a radioactive agent to destroy the inflamed synovial membrane, thereby reducing joint pain and swelling.^{[2][5]} Dy-165 is typically administered in the form of ferric hydroxide macroaggregates (FHMA) or hydroxide macroaggregates (HMA).^{[1][9][10]} These larger particles are retained within the joint space, minimizing leakage and subsequent irradiation of non-target organs such as the liver and lymph nodes.^{[1][3]}

Preclinical and Clinical Efficacy

Studies in animal models, such as rabbits, have demonstrated minimal leakage of Dy-165 macroaggregates from the joint.^{[1][9][10]} Clinical studies in patients with rheumatoid arthritis have shown good to fair outcomes in a significant percentage of patients, with a reduction in pain and joint effusion.^[11] Repeat injections have also been shown to be effective in patients who did not fully respond to the initial treatment.^[11]

The table below summarizes the leakage and radiation dose data from clinical studies.

Organ	Mean Leakage (% of Injected Dose)	Mean Radiation Dose	Reference
Liver	0.3% - 0.5%	2.0 - 3.2 rads (20 - 32 mGy)	[1] [5] [12]
Whole Body	~0.3%	0.3 - 0.4 rads (3 - 4 mGy)	[1] [5] [12]
Kidneys	~0.1%	-	[1]
Inguinal Lymph Nodes	Variable	0.54 - 2.41 Gy	[3]

Experimental Protocols

Preparation of Dysprosium-165-Ferric Hydroxide Macroaggregates (Dy-165-FHMA)

This protocol is a generalized procedure based on descriptions in the literature.[\[1\]](#) Specific activities and volumes may need to be optimized for a particular application.

Materials:

- **Dysprosium-165** chloride (Dy-165 Cl₃) solution
- Ferric chloride (FeCl₃) solution
- Sodium hydroxide (NaOH) solution
- Sterile, pyrogen-free water for injection
- Sterile 0.9% sodium chloride solution
- 0.22 µm membrane filters
- Sterile reaction vials
- pH meter

- Dose calibrator

Procedure:

- In a sterile vial, add a predetermined amount of ferric chloride solution to the **Dysprosium-165** chloride solution.
- Slowly add sodium hydroxide solution while gently mixing to co-precipitate ferric hydroxide and dysprosium hydroxide.
- Monitor the pH of the solution, adjusting with NaOH to maintain a basic pH to ensure complete precipitation.
- Wash the resulting macroaggregate suspension with sterile, pyrogen-free water to remove any unbound Dy-165 and other impurities. This can be done by centrifugation and resuspension.
- Resuspend the final Dy-165-FHMA particles in a sterile 0.9% sodium chloride solution to the desired radioactive concentration.
- Perform quality control tests, including determination of particle size, radiochemical purity (to assess for unbound Dy-165), sterility, and pyrogenicity.
- Measure the final activity of the preparation using a dose calibrator.

In Vivo Animal Studies for Leakage Assessment

This protocol outlines a general procedure for evaluating the biodistribution and leakage of Dy-165-FHMA in a rabbit model.^{[1][9]}

Animal Model:

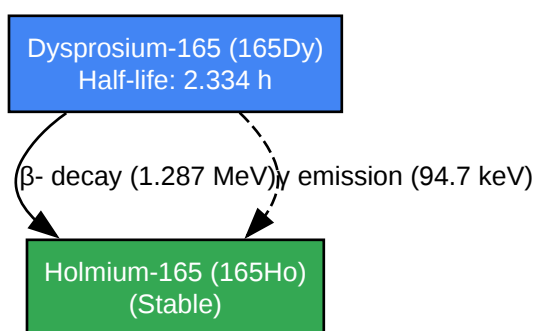
- New Zealand white rabbits

Procedure:

- Anesthetize the rabbits according to approved institutional animal care and use committee (IACUC) protocols.

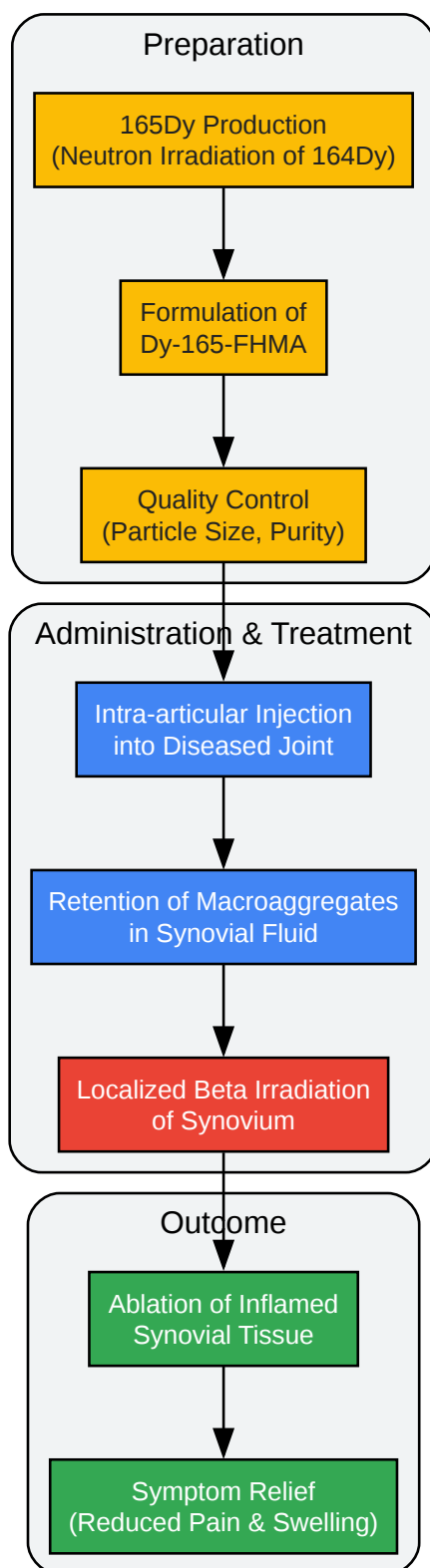
- Inject a known activity of Dy-165-FHMA intra-articularly into the knee joint of each rabbit.
- At various time points post-injection (e.g., 2, 4, 6, and 24 hours), image the animals using a gamma camera to assess the retention of the radiopharmaceutical in the joint and detect any leakage.
- Following the final imaging session, euthanize the animals and dissect major organs and tissues (liver, spleen, kidneys, lungs, lymph nodes, blood, and muscle).
- Measure the radioactivity in each organ and tissue sample using a gamma counter.
- Calculate the percentage of the injected dose (%ID) in each organ to determine the extent of leakage from the joint.

Visualizations



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Caption: Decay scheme of **Dysprosium-165**.



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Caption: Workflow for radiation synovectomy using Dy-165-FHMA.

Future Directions

While the primary application of **Dysprosium-165** has been in radiation synovectomy, its favorable nuclear characteristics suggest potential for other targeted radionuclide therapy applications. Future research could explore the use of Dy-165 chelated to targeting moieties such as monoclonal antibodies or peptides for the treatment of cancer. The development of stable chelation chemistry for Dysprosium would be a critical step in advancing its use in targeted cancer therapy. However, its very short half-life presents a logistical challenge for applications requiring longer biological targeting times, such as with intact antibodies.[10]

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